Structural and Functional Differences Between 2-Deoxy-D-galactose and D-galactose

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Compound of Interest

Compound Name:	*2-Deoxy-D-galactose*
CAS No.:	*1949-89-9*
Cat. No.:	*B013540*

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Executive Summary

This guide provides a technical comparison between D-galactose (a ubiquitous nutrient and metabolic probe) and its structural analog **2-Deoxy-D-galactose** (a potent metabolic inhibitor and selection agent). While D-galactose serves as a fundamental carbon source and inducer of the Leloir pathway, **2-Deoxy-D-galactose** acts as a "suicide substrate," hijacking the same transport and phosphorylation machinery to generate toxic intermediates. This distinction forms the basis for their divergent applications: D-galactose is used to model oxidative aging in vivo, while **2-Deoxy-D-galactose** is the gold standard for positively selecting galactokinase-deficient (galK/GAL1) mutants in microbial genetics.

Structural & Chemical Comparison

The functional divergence between these two compounds stems from a single atomic substitution at the Carbon-2 (C2) position.

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Feature	D-Galactose	2-Deoxy-D-galactose
CAS Number	59-23-4	1949-89-9
Molecular Formula	$C_6H_{12}O_6$	$C_6H_{12}O_5$
Molecular Weight	180.16 g/mol	164.16 g/mol
C2 Substituent	Hydroxyl group (-OH)	Hydrogen atom (-H)
Solubility (Water)	High (~600 mg/mL)	Soluble (Reference grade often tested at 50 mg/mL)
Primary Role	Nutrient / Inducer	Metabolic Inhibitor / Selection Agent

Structural Insight: The absence of the hydroxyl group at C2 in **2-Deoxy-D-galactose** prevents subsequent metabolic steps in the Leloir pathway after initial phosphorylation, specifically hindering the uridylyltransferase reaction.

Mechanistic Differences: The Leloir Pathway vs. Metabolic Trapping

The critical difference lies in how the enzymes of the Leloir pathway process these substrates.

D-Galactose Metabolism (Normal)

- Transport: Enters cell via hexose transporters (e.g., Gal2p in yeast).[1]
- Phosphorylation: Galactokinase (Gal1p) converts it to Galactose-1-phosphate.
- Transfer: Galactose-1-phosphate uridylyltransferase (Gal7p) converts it to UDP-Galactose (releasing Glucose-1-phosphate).
- Epimerization: UDP-Galactose is converted to UDP-Glucose by Gal10p, entering glycolysis.

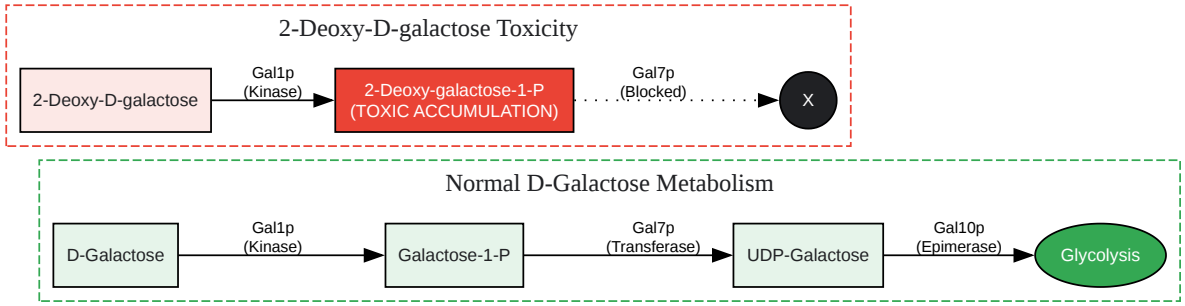
2-Deoxy-D-galactose Toxicity (Inhibition)[3][4]

- Transport: Enters via the same transporters.

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- Phosphorylation: Gal1p phosphorylates it to 2-deoxy-galactose-1-phosphate.
- The Block: This 2-deoxy intermediate is a poor substrate for the transferase (Gal7p) or cannot be effectively processed.
- Toxicity: 2-deoxy-galactose-1-phosphate accumulates intracellularly. This accumulation is toxic, likely due to phosphate trapping (depletion of cytosolic ATP/Pi pools) or inhibition of other essential enzymes (e.g., phosphoglucomutase).

Visualization: Pathway Comparison



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Figure 1: Comparative metabolic fate. The upper pathway shows normal utilization. The lower pathway illustrates the "Lethal Synthesis" of 2-deoxy-galactose-1-phosphate, which accumulates and kills the cell.

Applications in Research

A. 2-Deoxy-D-galactose: Positive Selection for galK Mutants

This is the primary application in yeast (Saccharomyces cerevisiae) and bacterial genetics.

- The Logic: Wild-type cells (GAL+) convert **2-deoxy-D-galactose** into the toxic phosphate intermediate and die. Mutants lacking Galactokinase (gal1 or galK) cannot phosphorylate the

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compound; they do not accumulate the toxin and therefore survive.

- Utility: This allows for the positive selection of loss-of-function mutations in the GAL1 gene or the counter-selection of GAL1-containing plasmids (similar to 5-FOA selection for URA3).

B. D-Galactose: The Oxidative Aging Model

Systemic administration of D-galactose is a widely established pharmacological model for aging in rodents.[2]

- Mechanism: Excess D-galactose is oxidized by galactose oxidase to form hydrogen peroxide (H_2O_2), or reduced to galactitol.[3][4] This leads to the generation of Reactive Oxygen Species (ROS), mitochondrial dysfunction, and the formation of Advanced Glycation End-products (AGEs).

- Outcome: Mimics natural aging symptoms, including neurodegeneration, cognitive decline, and immunosenescence.

Detailed Experimental Protocols

Protocol 1: Positive Selection of gal1 Mutants in Yeast

Objective: To isolate spontaneous gal1 mutants or counter-select GAL1 plasmids using **2-Deoxy-D-galactose** (2-DOGal).

Reagents:

- Base Media: Synthetic Complete (SC) or YP (Yeast Peptone).

- Carbon Source: 2% Glycerol (non-fermentable) or 2% Raffinose. Note: Glucose cannot be used as it represses the GAL genes, preventing the toxicity mechanism.

- Inducer: 0.02% - 0.05% D-Galactose (Trace amount to induce GAL pathway expression).

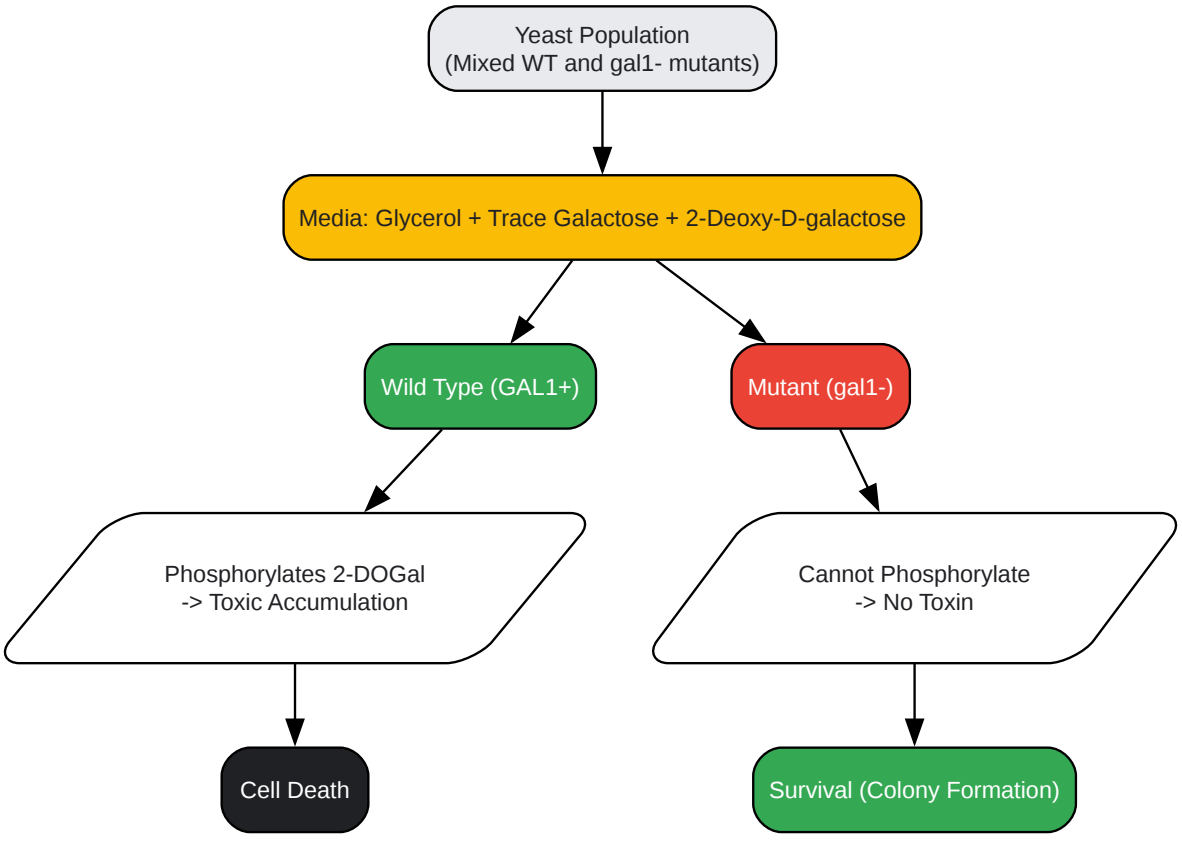
- Selection Agent: 0.1% - 0.2% **2-Deoxy-D-galactose**.

Step-by-Step Workflow:

- Preparation: Prepare SC agar plates containing 2% Glycerol.

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- Additives: After autoclaving and cooling to 55°C, add filter-sterilized D-Galactose (final 0.02%) and **2-Deoxy-D-galactose** (final 0.2%).
- Plating: Plate yeast cells (~10^6 - 10^7 cells) onto the selection media.
- Control: Plate the same number of cells on SC + 2% Glycerol (without 2-DOGal) to assess viability.
- Incubation: Incubate at 30°C for 3-5 days.
- Result Interpretation:
  - Growth: Colonies that grow are resistant to 2-DOGal, indicating a loss of Gal1p activity (galactokinase deficient).
  - No Growth: Cells with functional Gal1p accumulate toxins and die.



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Figure 2: Selection Logic Flow. Only cells lacking galactokinase activity survive the "suicide substrate" challenge.

Protocol 2: D-Galactose Induced Aging Model (Mouse)

Objective: To induce oxidative stress-mediated aging phenotypes.

Reagents:

- D-Galactose (reagent grade, ≥98%).
- Vehicle: 0.9% Saline.

Step-by-Step Workflow:

- Solution Prep: Dissolve D-Galactose in 0.9% saline to a concentration allowing a reasonable injection volume (e.g., 100 mg/mL). Filter sterilize (0.22 µm).
- Dosage: Administer 100–150 mg/kg body weight.
- Route: Subcutaneous (s.c.) injection.
- Duration: Daily administration for 6 to 8 weeks.
- Validation:
  - Biochemical: Measure serum/tissue MDA (Malondialdehyde) levels (increased) and SOD (Superoxide Dismutase) activity (decreased).
  - Behavioral: Morris Water Maze (assess spatial memory deficits).

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